

Essential Safety and Logistics for Handling AG-881 (Vorasicidenib)

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Compound of Interest

Compound Name: AG-881

Cat. No.: B1574142

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **AG-881** (Vorasicidenib). The following procedures are designed to ensure safe operational handling and disposal in a laboratory setting.


Hazard Identification and Safety Precautions

AG-881, also known as Vorasicidenib, is an orally available inhibitor of mutated isocitrate dehydrogenase 1 and 2 (IDH1 and IDH2).[1] While a valuable research compound, it is crucial to handle it with care due to its potential health effects. The substance is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2]

Hazard Classification	GHS Hazard Statement
Acute Toxicity (Oral)	H302: Harmful if swallowed[2]
Skin Irritation	H315: Causes skin irritation[2]
Eye Irritation	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation[2]

Signal Word: Warning[2]

Hazard Pictogram:

 alt text

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **AG-881**, the following personal protective equipment is mandatory.

PPE Category	Specific Requirements
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin and Body Protection	Laboratory coat. Ensure skin is not exposed.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.

Operational and Handling Protocols

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.

Preparation of Stock Solutions:

- For in vitro use (DMSO): **AG-881** is soluble in DMSO.[1] To prepare a stock solution, for example, a 10 mM solution in 1 mL of DMSO, dissolve the appropriate amount of **AG-881** in fresh, anhydrous DMSO.[3] Moisture-absorbing DMSO can reduce solubility.[1]
- For in vivo use (e.g., oral gavage): A common formulation involves a multi-step process. For a 1 mL working solution, 50 µL of a concentrated, clear DMSO stock solution can be added to 400 µL of PEG300 and mixed until clear. Subsequently, 50 µL of Tween80 is added and mixed, followed by the addition of 500 µL of ddH2O to reach the final volume.[1] Another example for oral or intraperitoneal injection involves adding a 100 µL DMSO stock solution to 400 µL of PEG300, mixing, adding 50 µL of Tween-80, mixing again, and finally adding 450 µL of saline.[3] These mixed solutions should be used immediately for optimal results.[1]

General Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2]
- Avoid prolonged or repeated exposure.[2]
- Take precautionary measures against static discharge.[2]
- Use only in a chemical fume hood.

Emergency Procedures

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, wash out mouth with water provided person is conscious. Call a physician.

Disposal Plan

All waste materials contaminated with **AG-881** must be disposed of as hazardous waste.

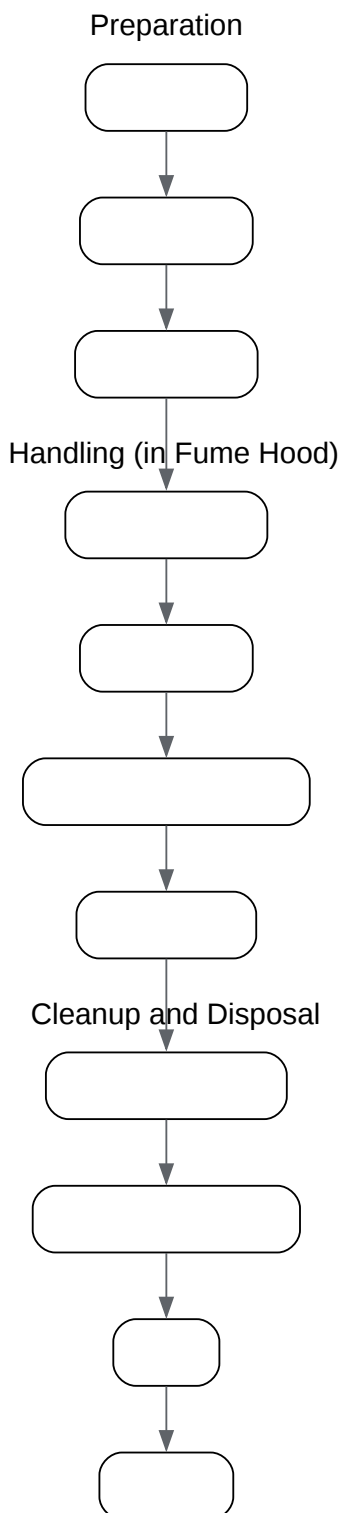
- Solid Waste: Collect in a designated, labeled, and sealed container.
- Liquid Waste: Collect in a designated, labeled, and sealed container. Do not allow to enter sewers or surface water.[2]

- Follow all federal, state, and local environmental regulations for disposal.

Visualized Workflows

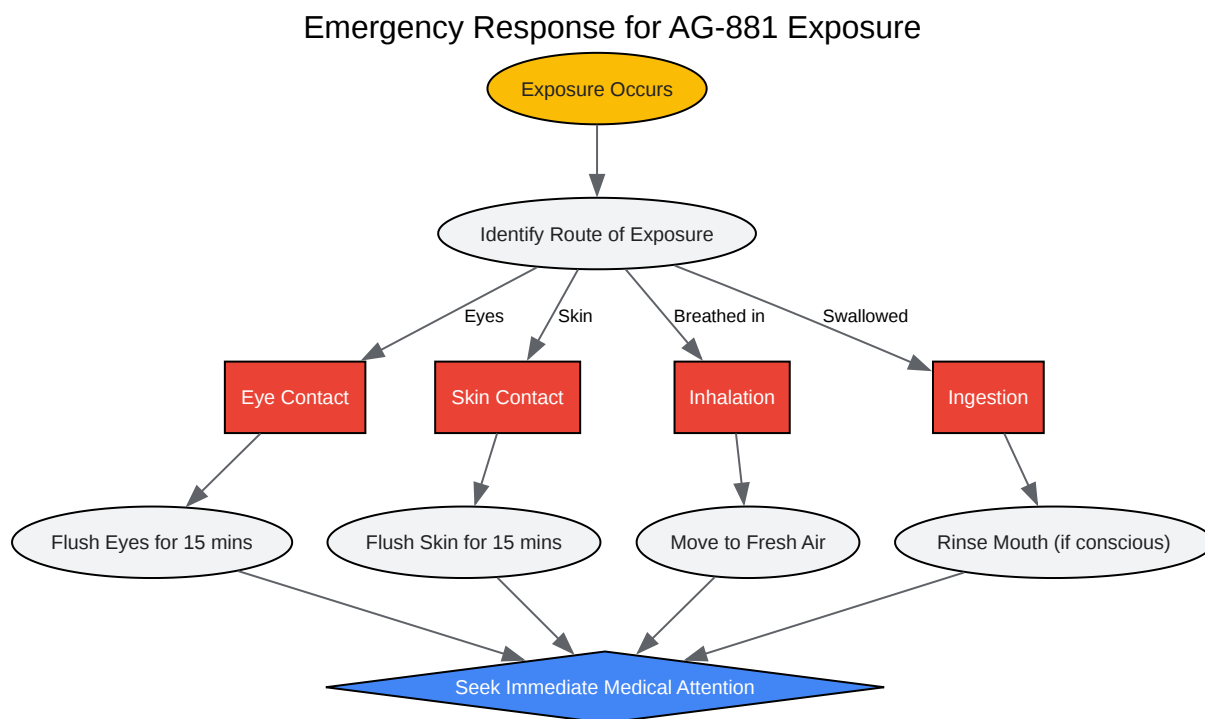
The following diagrams illustrate key procedural workflows for handling **AG-881** in a laboratory setting.

AG-881 Handling Workflow



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Caption: General laboratory workflow for handling **AG-881**.



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Caption: Emergency response flowchart for **AG-881** exposure.

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